

# safe handling and reaction setup for 3,5-Difluoroisonicotinonitrile

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## Compound of Interest

Compound Name: 3,5-Difluoroisonicotinonitrile

Cat. No.: B577487

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## Application Notes and Protocols for 3,5-Difluoroisonicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **3,5-Difluoroisonicotinonitrile** in a research and development setting. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the safety and handling information is primarily based on data for the structurally similar and hazardous compound, 3,5-Difluorobenzonitrile.

## Compound Information

Property	Value
Chemical Name	3,5-Difluoroisonicotinonitrile
Synonyms	4-Cyano-3,5-difluoropyridine
CAS Number	1214377-09-9
Molecular Formula	C <sub>6</sub> H <sub>2</sub> F <sub>2</sub> N <sub>2</sub>
Molecular Weight	140.09 g/mol
Purity	Typically ≥98%

## Safety and Handling

Extreme caution should be exercised when handling **3,5-Difluoroisonicotinonitrile**. Based on analogous compounds, it is predicted to be toxic if swallowed, harmful in contact with skin, and may cause severe skin and eye irritation, as well as respiratory irritation.

## Hazard Classification (Predicted)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Long-term)	3	H412: Harmful to aquatic life with long lasting effects

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber, tested for breakthrough time).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, a chemical-resistant apron is recommended.

- Respiratory Protection: Use only in a well-ventilated area, preferably within a certified chemical fume hood. If the ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

## Handling and Storage

- Handling:
  - Avoid all personal contact, including inhalation of dust or fumes.[1][2]
  - Do not eat, drink, or smoke in the handling area.
  - Keep containers securely sealed when not in use.[3]
  - Avoid the formation of dust and aerosols.
  - Use spark-proof tools and avoid sources of ignition.
  - Wash hands thoroughly after handling.[3]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[4]
  - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
  - Store in the original, tightly sealed container.
  - Protect from physical damage.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting. <a href="#">[3]</a>
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

## Spill and Waste Disposal

- Spills:
  - Evacuate the area and ensure adequate ventilation.
  - Wear appropriate PPE.
  - For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for disposal.
  - Absorb liquid spills with an inert material (e.g., vermiculite, sand) and place in a sealed, labeled container for disposal.
  - Wash the spill area thoroughly with soap and water.
- Waste Disposal:
  - Dispose of waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

- Contact a licensed professional waste disposal service.[5]
- Do not dispose of down the drain or in the regular trash.[4]

## Experimental Protocols: Nucleophilic Aromatic Substitution (SNAr)

**3,5-Difluoroisonicotinonitrile** is an electron-deficient aromatic system, making it susceptible to nucleophilic aromatic substitution (SNAr). The fluorine atoms are activated by the electron-withdrawing nitrile group and the pyridine nitrogen, facilitating their displacement by various nucleophiles.

Below is a representative protocol for the amination of **3,5-Difluoroisonicotinonitrile**. This protocol is based on general principles of SNAr on similar fluorinated pyridines and should be optimized for specific amines and reaction scales.

### General Protocol for Amination

Reaction:

Materials:

- **3,5-Difluoroisonicotinonitrile**
- Amine (e.g., morpholine, piperidine, or a primary amine)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), or Acetonitrile (MeCN))
- Base (e.g., Potassium carbonate ( $K_2CO_3$ ) or Triethylamine ( $Et_3N$ ))
- Round-bottom flask with a reflux condenser and magnetic stirrer
- Inert atmosphere (Nitrogen or Argon)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

**Procedure:**

- Reaction Setup:
  - In a dry round-bottom flask under an inert atmosphere, add **3,5-Difluoroisonicotinonitrile** (1.0 eq).
  - Dissolve the starting material in the chosen anhydrous solvent (e.g., DMF).
  - Add the amine (1.1 to 2.2 eq, depending on whether mono- or di-substitution is desired) to the solution.
  - Add the base (1.5 to 3.0 eq) to the reaction mixture.
- Reaction Conditions:
  - Stir the reaction mixture at room temperature or heat to a temperature between 50-100 °C, depending on the nucleophilicity of the amine.
  - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction by adding water.
  - Extract the product with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
  - Wash the combined organic layers with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:

- Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the desired substituted isonicotinonitrile.

## Experimental Workflow Diagram



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Caption: Workflow for the amination of **3,5-Difluoroisonicotinonitrile**.

## Signaling Pathways and Logical Relationships Nucleophilic Aromatic Substitution (SNAr) Mechanism

The reaction proceeds via a Meisenheimer complex intermediate. The high electronegativity of the fluorine atoms and the electron-withdrawing nature of the nitrile and pyridine ring stabilize the negative charge in this intermediate.

3,5-Difluoroisonicotinonitrile + Nucleophile ( $\text{Nu}^-$ )Attack of  $\text{Nu}^-$ 

Transition State 1

Meisenheimer Complex  
(Anionic Intermediate)Loss of  $\text{F}^-$ 

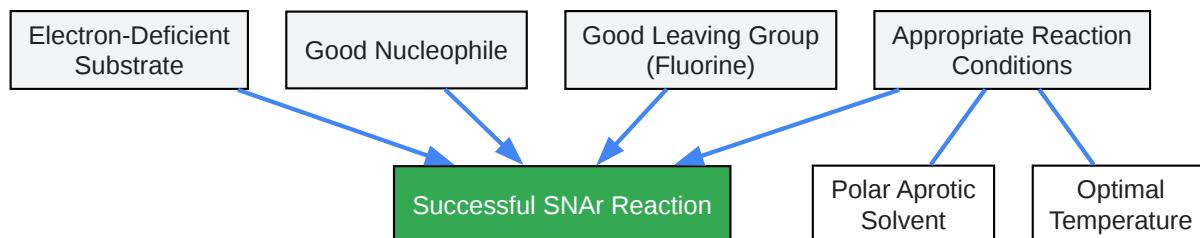
Transition State 2

Substituted Product +  $\text{F}^-$ [Click to download full resolution via product page](#)

Caption: The stepwise mechanism of nucleophilic aromatic substitution.

## Logical Relationship for Reaction Success

The success of the SNAr reaction on **3,5-Difluoroisonicotinonitrile** is dependent on several key factors.



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Caption: Key factors influencing the success of the SNAr reaction.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for a formal risk assessment. Always consult the most up-to-date safety information and conduct a thorough literature search before beginning any new experimental work. The provided experimental protocol is a general guideline and requires optimization for specific applications.

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